

# An In-depth Technical Guide to 3-Methylsalicylic Acid (CAS 83-40-9)

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## Compound of Interest

Compound Name: 3-Methylsalicylic Acid

Cat. No.: B1673986

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## Abstract

This technical guide provides a comprehensive overview of **3-Methylsalicylic acid** (CAS 83-40-9), a versatile aromatic organic compound. It details its chemical and physical properties, synthesis via the Kolbe-Schmitt reaction, and purification by recrystallization. The guide presents a thorough analysis of its spectral characteristics, including  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, FT-IR, and Mass Spectrometry. Furthermore, it explores the compound's biological activities, focusing on its potential as an anti-inflammatory agent through the inhibition of cyclooxygenase (COX) enzymes and its role in plant defense signaling pathways. Detailed experimental protocols for synthesis, purification, and biological assays are provided to facilitate further research and development.

## Chemical and Physical Properties

**3-Methylsalicylic acid**, also known as 2-Hydroxy-3-methylbenzoic acid or o-Cresotic acid, is a white solid organic compound. It is soluble in basic water and polar organic solvents.<sup>[1]</sup> Its key properties are summarized in the table below.

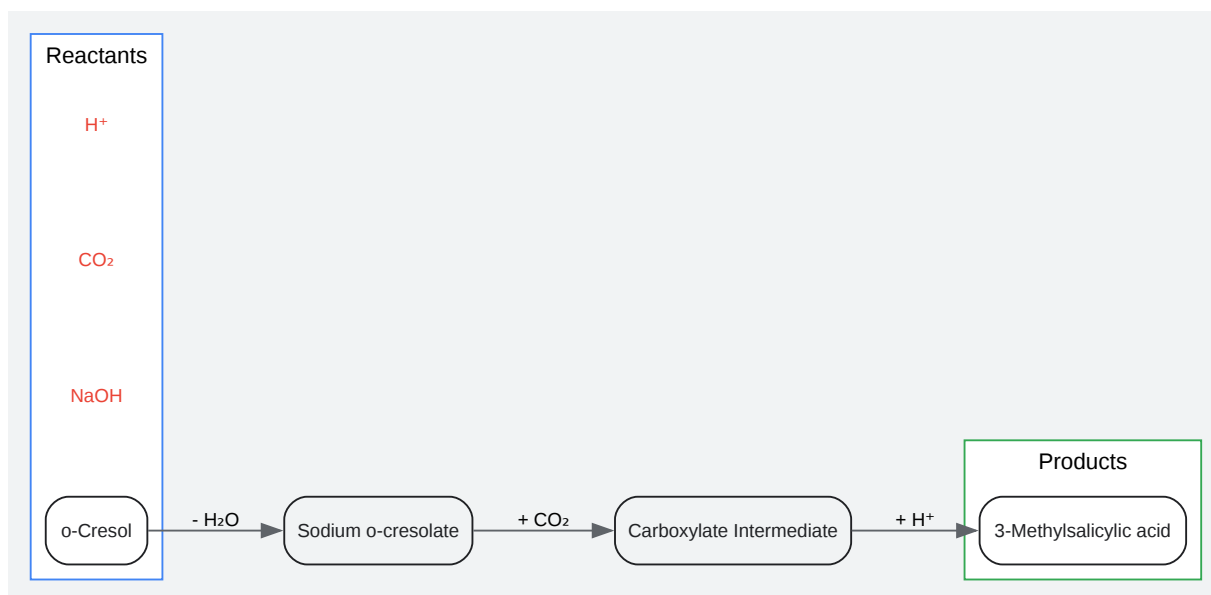
Property	Value	Reference
CAS Number	83-40-9	[1]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	[1]
Molar Mass	152.15 g/mol	[1]
Melting Point	165.5 °C	[1]
Appearance	White solid	[1]
Synonyms	2-Hydroxy-3-methylbenzoic acid, o-Cresotic acid, 2,3-Cresotic acid	[1]

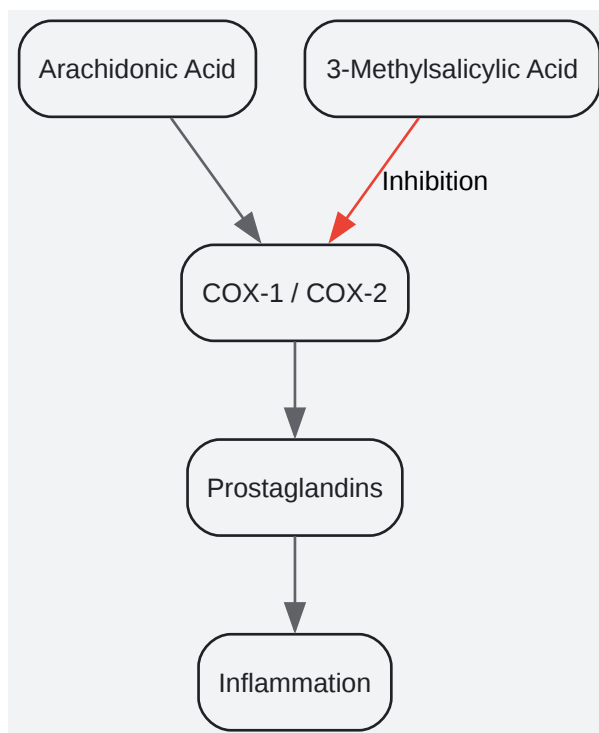
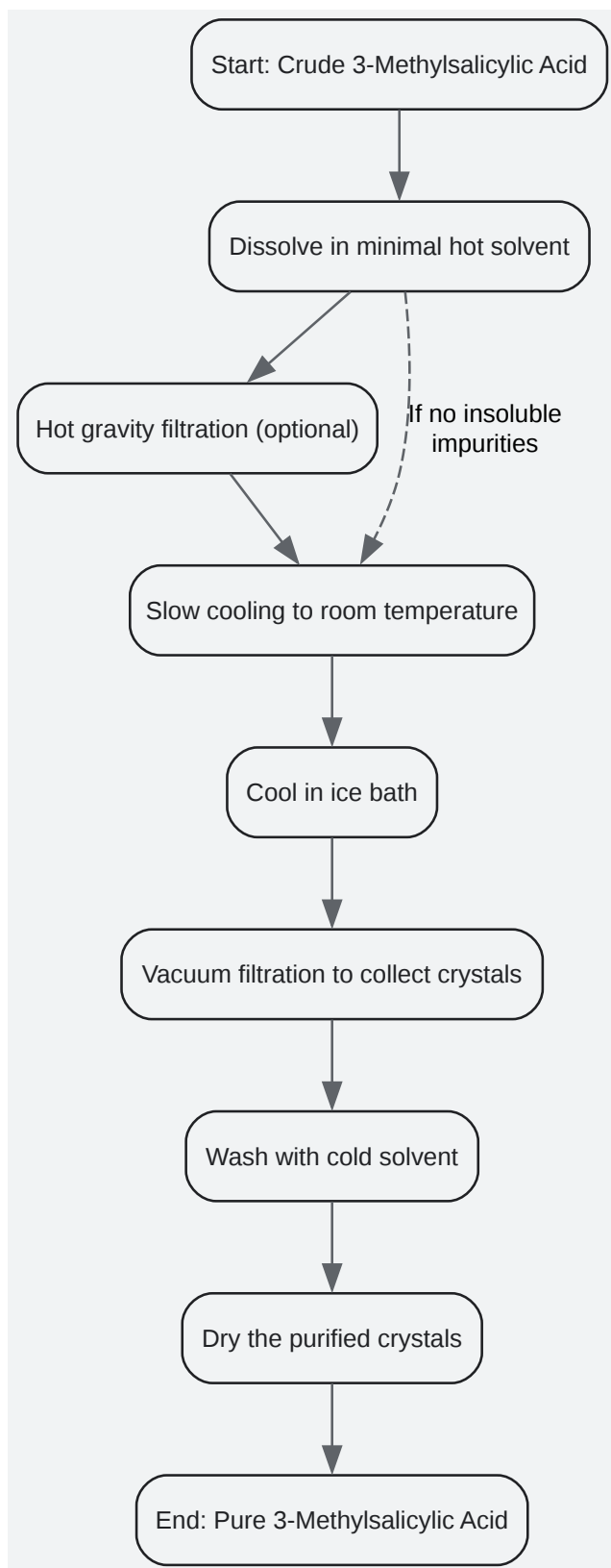
## Synthesis and Purification

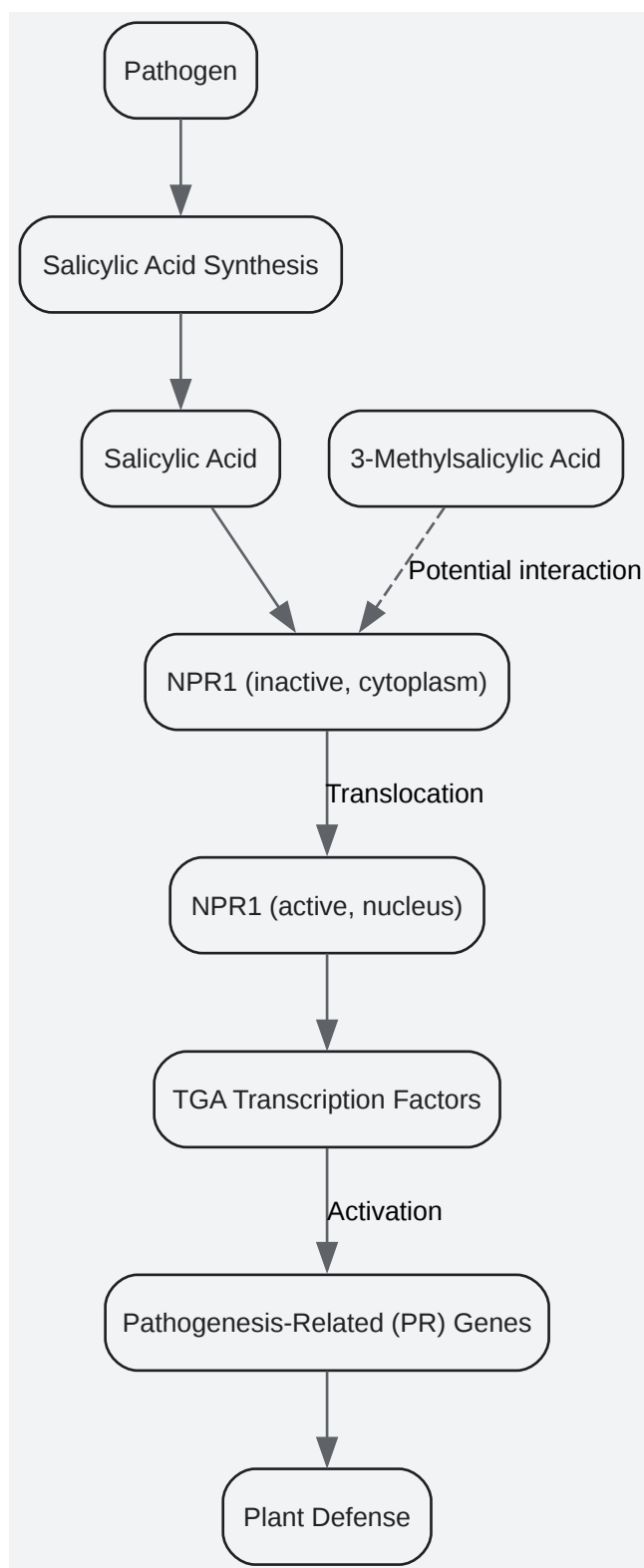
### Synthesis via Kolbe-Schmitt Reaction

**3-Methylsalicylic acid** is commercially produced through the Kolbe-Schmitt reaction, which involves the carboxylation of sodium o-cresolate.[1]

The reaction proceeds through the nucleophilic addition of the phenoxide ion to carbon dioxide, followed by protonation to yield the carboxylic acid.







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## References

- 1. 3-Methylsalicylic acid - Wikipedia [en.wikipedia.org]
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